

Sources of Human Exposure to Tributyltin (TBT) Compounds

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Compound Focus: Tributyltin hydroxide

CAS No.: 80883-02-9

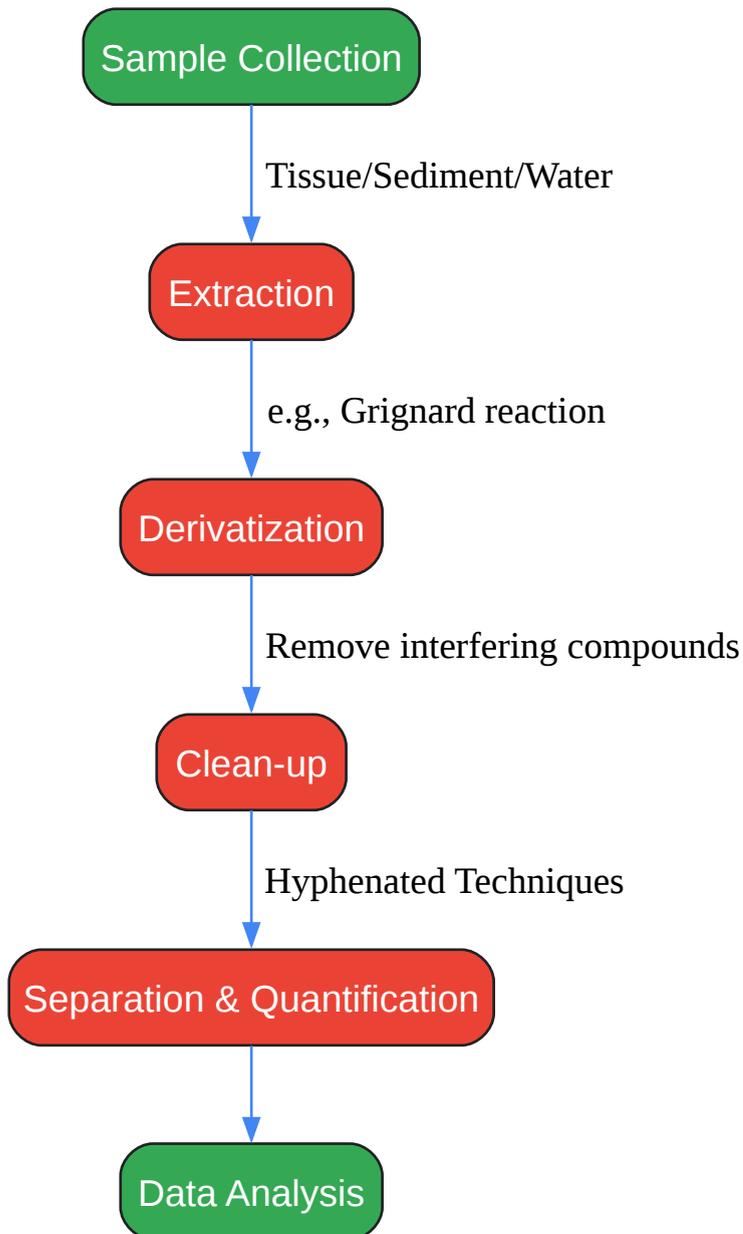
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Route of Exposure	Specific Source	Details & Context
Dietary Intake	Seafood & Shellfish	Primary route for general population. TBT bioaccumulates in marine life; mollusks (oysters, mussels, clams) are particularly effective accumulators due to limited metabolism and excretion capabilities [1] [2].
	Food Containers & Processing	Potential migration from PVC plastics or polyurethane foams where organotins were used as stabilizers/catalysts. Contamination of wines from TBT-containing equipment has been documented [3] [2].
Occupational Exposure	Industrial Settings	Inhalation or dermal contact in industries manufacturing or using TBT-based paints, wood preservatives, textiles, PVC stabilizers, and biocides [1].
Environmental Exposure	Contaminated Water & Sediment	Though direct exposure is minimal, TBT persists in aquatic environments (especially near ports/harbors), entering the food chain [3] [1] [2].
	Consumer Products	Historical use in wood preservatives, textiles, and disinfectants; current potential for trace residues [3].

Analytical Methods for TBT Determination

Accurate measurement of TBT in environmental and biological samples requires sophisticated analytical techniques. The established methodologies involve several key stages, as shown in the workflow below.



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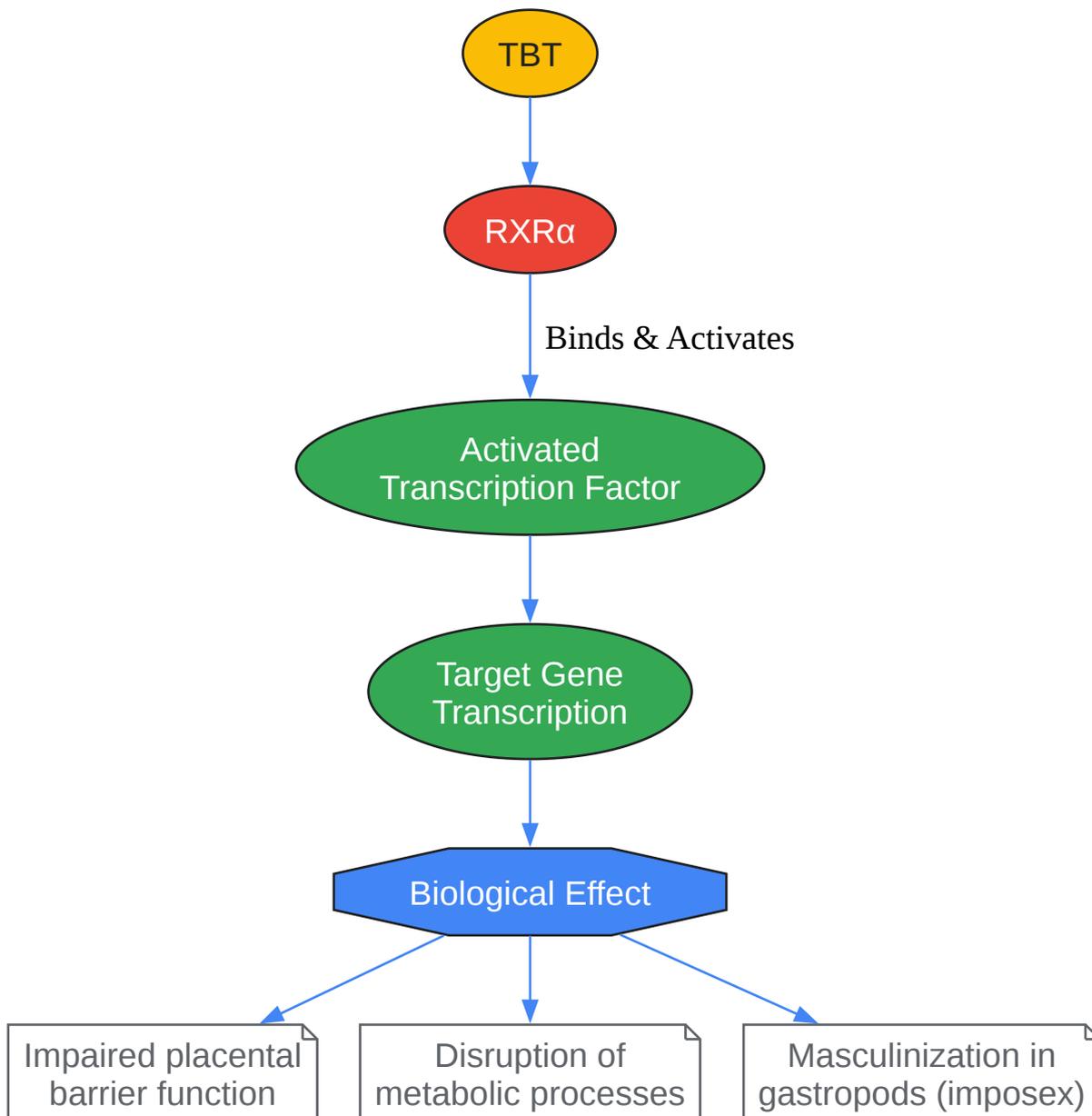
Experimental workflow for TBT analysis, from sample collection to final data interpretation.

The core of modern TBT analysis relies on **hyphenated techniques** that combine separation with highly sensitive detection [4]. Key methodological steps include:

- **Sample Preparation:** For solid samples like sediment and mussel tissue, rigorous extraction is needed, often using organic solvents [4].
- **Derivatization:** TBT is often converted to a volatile form (e.g., hydride or alkyl derivative) using reagents like sodium tetraethylborate for analysis [2].
- **Separation and Quantification:** The standard method is **Gas Chromatography (GC)** coupled with highly specific detection:
 - **GC with Mass Spectrometry (GC-MS):** Considered a reference method, providing high sensitivity and definitive compound identification [2].
 - Other detection methods include GC with Flame Photometric Detection (FPD) or Pulsed Flame Photometric Detection (PFPD) [4].

Mechanistic Pathways of TBT Toxicity

TBT exerts toxic effects through multiple pathways, with endocrine disruption being a primary concern. Its interaction with nuclear receptors is a key mechanism, visualized below.



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TBT acts as an RXRα agonist, activating gene transcription that leads to diverse toxic effects.

The toxicity of TBT is complex and affects various biological systems. Key mechanistic insights include:

- **Endocrine Disruption in Mollusks:** TBT causes **imposex** in female gastropods. It acts as a potent agonist for the **Retinoid X Receptor (RXR)**, activating signaling cascades that lead to the development of male sex organs [3] [1].
- **Disruption of Glucocorticoid Metabolism:** In human placental cells, TBT induces the expression of the enzyme **11β-hydroxysteroid dehydrogenase type 2 (11β-HSD2)** via RXRα [5]. This enzyme

inactivates cortisol, and its upregulation can impair the placental barrier, potentially affecting fetal development [3] [5].

- **Immunotoxicity and Other Effects:** TBT exposure is linked to **immunosuppression** in mammals like sea otters and dolphins [3]. It is also a suspected **obesogen**, disrupting lipid metabolism and promoting weight gain [3].

Regulatory Status and Tolerable Intake

- **Regulatory Status:** The use of TBT in antifouling paints was globally banned by the International Maritime Organization in 2008 [3] [1]. However, its persistence ensures ongoing environmental contamination.
- **Tolerable Daily Intake (TDI):** To manage risks from dietary exposure, regulatory bodies have established TDI values:
 - **World Health Organization (WHO):** 0.25 µg/kg body weight per day [1].
 - **U.S. Environmental Protection Agency (USEPA):** 0.30 µg/kg body weight per day [1].

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